

Altrenogest-d5: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Altrenogest-d5

Cat. No.: B12421962

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An in-depth guide to the commercial availability, analytical applications, and underlying signaling pathways of the deuterated synthetic progestin, **Altrenogest-d5**.

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in **Altrenogest-d5**. It details its commercial availability, provides a framework for its application as an internal standard in quantitative analysis, and elucidates the signaling pathways associated with its parent compound, Altrenogest.

Commercial Availability and Suppliers

Altrenogest-d5, a deuterated analog of the synthetic progestin Altrenogest, is commercially available from several specialized chemical suppliers. It is primarily intended for research and analytical purposes, serving as an internal standard for the quantification of Altrenogest in various biological matrices using mass spectrometry-based methods. Below is a summary of suppliers and their product offerings.

Supplier	Product Name	Catalog Number (Example)	Available Quantities	Purity/Labeling
MedchemExpress	Altrenogest-d5	HY-B0521S	Contact for details	Deuterium labeled
LGC Standards	Altrenogest 19,19,20,21,21-d5	TRC-A575757	0.25 mg, 0.5 mg, 2.5 mg	Not specified
Cayman Chemical	Altrenogest-d5	Contact for details	Contact for details	Not specified
Toronto Research Chemicals	Altrenogest-d5	A575757	0.25 mg, 0.5 mg, 2.5mg	Not specified

Note: Product availability, specifications, and catalog numbers are subject to change. Please consult the respective supplier's website for the most current information.

Physicochemical and Analytical Data

Altrenogest-d5 is synthesized to have a higher mass than its parent compound due to the incorporation of five deuterium atoms. This mass difference is critical for its use as an internal standard in mass spectrometry, allowing for its differentiation from the unlabeled analyte.

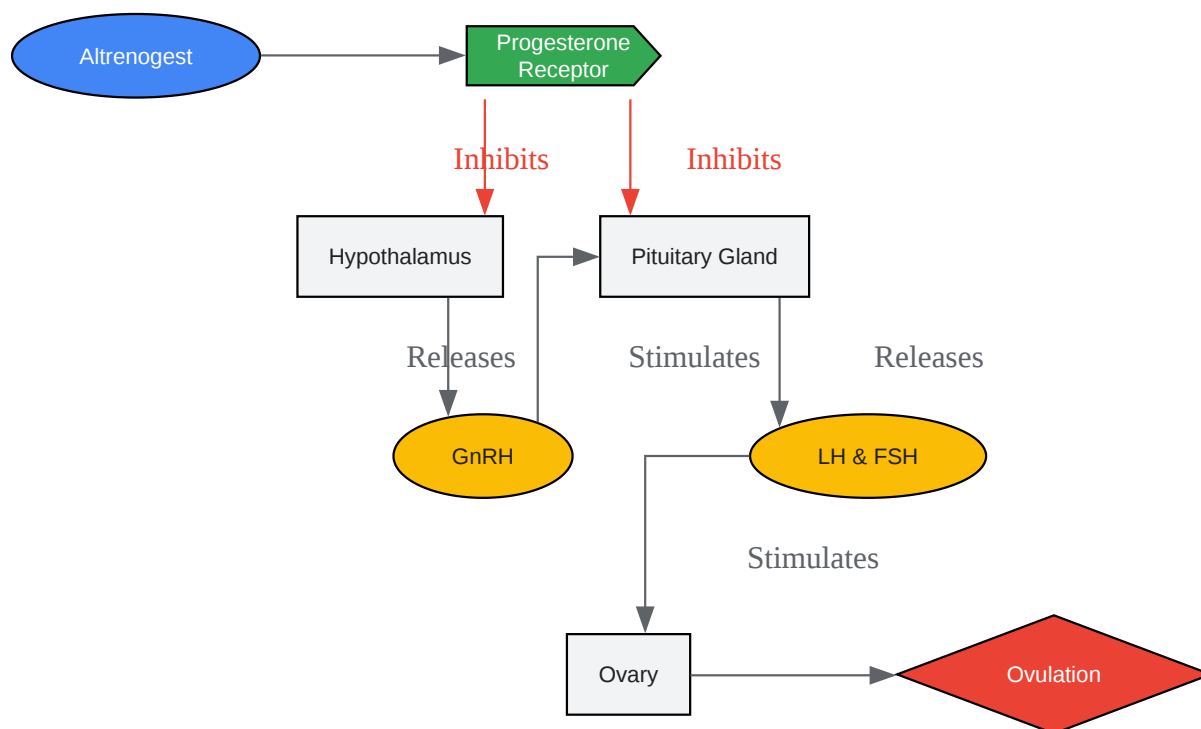
Property	Value	Source
Chemical Name	Altrenogest-d5; Allyltrenbolone-d5	MedchemExpress
Molecular Formula	C ₂₁ H ₂₁ D ₅ O ₂	MedchemExpress
Molecular Weight	315.46 g/mol	MedchemExpress
Unlabeled CAS Number	850-52-2	MedchemExpress
Typical Purity	≥98% (Isotopic Purity)	General technical data for deuterated standards
Storage Conditions	-20°C	General recommendation for steroid standards

Mechanism of Action and Signaling Pathway

Altrenogest, the parent compound of **Altrenogest-d5**, is a potent synthetic progestogen. Its biological effects are mediated through its interaction with progesterone receptors (PRs). As a progestin, Altrenogest mimics the action of the natural hormone progesterone.[\[1\]](#)

The primary mechanism of action involves the inhibition of gonadotropin-releasing hormone (GnRH) secretion from the hypothalamus.[\[2\]](#) This, in turn, suppresses the release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) from the pituitary gland.[\[3\]](#) The reduction in LH levels prevents ovulation and helps to regulate the estrous cycle in mares and synchronizes estrus in gilts.[\[4\]](#)[\[5\]](#)

Below is a diagram illustrating the signaling pathway of Altrenogest.



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Altrenogest's inhibitory effect on the HPG axis.

Experimental Protocols: Quantitative Analysis using LC-MS/MS

Altrenogest-d5 is an ideal internal standard for the quantification of Altrenogest in biological samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry as it co-elutes with the analyte and experiences similar matrix effects and ionization suppression, thus improving the accuracy and precision of the measurement.^{[6][7]}

The following is a generalized protocol for the analysis of Altrenogest in plasma, which can be adapted for other matrices.

Sample Preparation (Plasma)

- Spiking: To 1 mL of plasma sample, add a known concentration of **Altrenogest-d5** (e.g., 10 ng/mL).
- Protein Precipitation: Add 2 mL of acetonitrile, vortex for 1 minute, and centrifuge at 10,000 x g for 10 minutes to precipitate proteins.
- Liquid-Liquid Extraction (Optional, for cleaner samples):
 - Transfer the supernatant to a clean tube.
 - Add 3 mL of n-hexane, vortex for 2 minutes, and centrifuge at 3,000 x g for 5 minutes.
 - Transfer the n-hexane layer to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried extract in 100 µL of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).

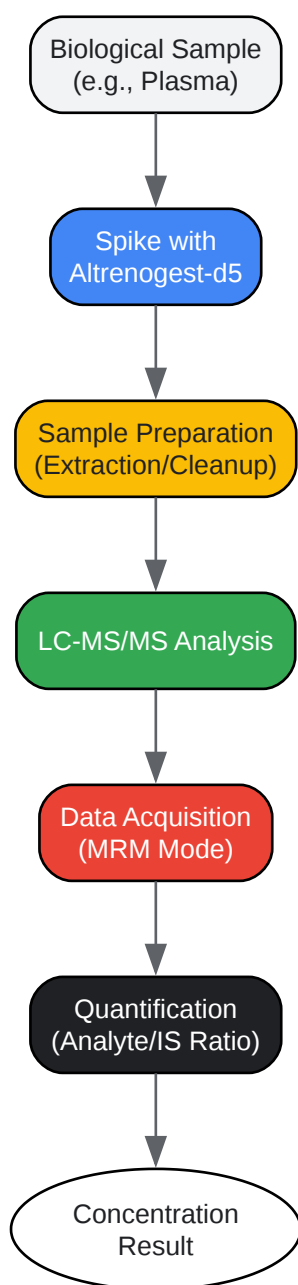
LC-MS/MS Conditions

- LC Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm) is suitable.
- Mobile Phase:
 - A: Water with 0.1% formic acid
 - B: Acetonitrile with 0.1% formic acid
- Gradient: A typical gradient would start at a low percentage of B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for equilibration.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions:

- Altrenogest: Q1: 311.2 m/z -> Q3: 270.2 m/z (example transition, should be optimized)
- **Altrenogest-d5**: Q1: 316.2 m/z -> Q3: 275.2 m/z (example transition, should be optimized)

Experimental Workflow

The following diagram illustrates the typical workflow for a quantitative analysis experiment using **Altrenogest-d5** as an internal standard.



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References

- 1. Altrenogest Oral Progesterone | Horse Side Vet Guide [horsesidevetguide.com]
- 2. Altrenogest: mechanism of action, pharmacokinetics and side effect_Chemicalbook [chemicalbook.com]
- 3. Administration Route Differentiation of Altrenogest via the Metabolomic LC-HRMS Analysis of Equine Urine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 5. Altrenogest Injection Specifications and Pharmacokinetics_Chemicalbook [chemicalbook.com]
- 6. texilajournal.com [texilajournal.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Altrenogest-d5: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12421962#suppliers-and-commercial-availability-of-altrenogest-d5>]

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